Structural Characterization of 4-(2-Propyl)oxyindan-2-carboxylic Acid Isomers

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Compound of Interest

Compound Name:	*4-(2-Propyl)oxyindan-2-carboxylic acid*
Cat. No.:	*B8462208*

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Executive Summary

In the development of PPAR agonists and GPR40 modulators, the indane-2-carboxylic acid scaffold is a privileged structure. However, the introduction of an alkoxy substituent, specifically the 4-(2-propyl)oxy (or 4-isopropoxy) group, introduces critical challenges in structural assignment.

During electrophilic aromatic substitution or cyclization protocols, a mixture of regioisomers (4-substituted vs. 5-substituted) is frequently generated. Furthermore, the C2 position of the indane ring constitutes a chiral center, necessitating the resolution of enantiomers (

vs.

).

This guide provides a definitive technical workflow to distinguish the target **4-(2-Propyl)oxyindan-2-carboxylic acid** from its primary impurities. It moves beyond basic analysis to offer a self-validating, multi-modal characterization strategy.

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The Isomer Landscape: Defining the Challenge

Before characterizing, we must define the structural competitors. The primary challenge is distinguishing the target from its regioisomer (formed due to directing group ambiguity during synthesis) and resolving its enantiomers.

Feature	Target: 4-Isomer	Alternative: 5-Isomer
Structure	Substituent at C4 (adjacent to bridgehead).	Substituent at C5 (distal to bridgehead).
Symmetry	Lower symmetry; steric clash potential with C3 protons.	Higher symmetry; less steric hindrance.
Spin System	Aromatic protons at 5, 6, 7 (Contiguous ABC system).	Aromatic protons at 4, 6, 7 (Isolated H4 + AB system).
Biological Relevance	Often higher potency (steric bulk fits hydrophobic pockets).	Often lower potency (metabolic liability).

Module 1: Regio-Differentiation (NMR Spectroscopy)

The most reliable method to distinguish the 4-isopropoxy isomer from the 5-isopropoxy isomer is high-field

H NMR (400 MHz+). The aromatic splitting pattern is the "fingerprint."

Experimental Protocol: NMR Acquisition

- Sample Prep: Dissolve 5-10 mg of the dry solid in 0.6 mL DMSO-

  . (Avoid

  if possible, as carboxylic acid dimer formation can broaden peaks; DMSO ensures monomeric sharp signals).

- Acquisition: Run standard

  H (32 scans) and 2D NOESY or ROESY.

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Comparative Analysis: Aromatic Region (6.5 – 7.5 ppm)

Parameter	Target: 4-(2-Propyl)oxy	Alternative: 5-(2-Propyl)oxy
Proton Topology	H5, H6, H7 are contiguous.	H4 is isolated; H6, H7 are contiguous.
Splitting Pattern	Triplet (t) or Doublet of Doublets (dd) for H6 (Hz). Two Doublets (d) for H5/H7.	Singlet (s) or narrow doublet (Hz) for H4. Two Doublets (d) for H6/H7.
Key Diagnostic	Absence of an aromatic singlet.	Presence of an aromatic singlet (H4).
NOE Correlation	Strong NOE between Isopropyl-CH and H5 (aromatic).	Strong NOE between Isopropyl-CH and H4/H6 (aromatic).

2D NOESY Workflow Diagram

The following diagram illustrates the logic flow for assigning regiochemistry based on Nuclear Overhauser Effect (NOE) interactions.

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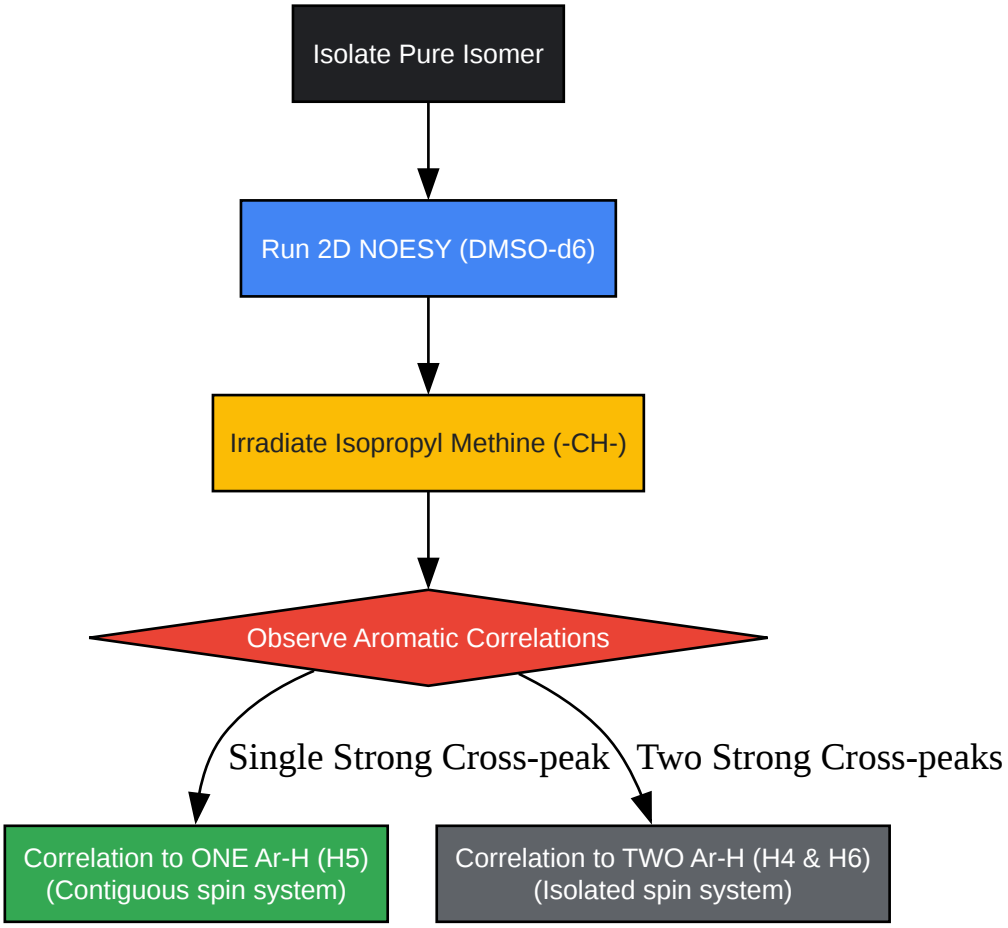

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Caption: Figure 1. NOESY correlation logic for distinguishing 4-alkoxy vs. 5-alkoxy indane regioisomers based on spatial proximity of the ether linkage to aromatic protons.

Module 2: Stereochemical Resolution (Chiral HPLC)

Once the regioisomer is confirmed, the enantiomers (

) at the carboxylic acid position (C2) must be resolved.

Method Development Strategy

Indane-2-carboxylic acids are notoriously difficult to resolve on C18 columns. You must use Polysaccharide-based Chiral Stationary Phases (CSPs).

Recommended Column Screening:

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- Immobilized Amylose (e.g., Chiralpak IA/IG): Robust, allows broader solvent range.
- Cellulose Tris(3,5-dimethylphenylcarbamate) (e.g., Chiralcel OD-H): The "Gold Standard" for aromatic acids.

Optimized Separation Protocol (Normal Phase)

- Column: Chiralpak AD-H or Chiralcel OD-H (

  mm, 5

  m).
- Mobile Phase: n-Hexane : Isopropanol : TFA (90 : 10 : 0.1).
  - Note: The 0.1% Trifluoroacetic Acid (TFA) is mandatory to suppress ionization of the carboxylic acid. Without it, peaks will tail severely.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm (Indane absorption) and 280 nm (Alkoxy-benzene absorption).

Comparative Performance Data

Parameter	Racemic Mixture	Enantiomer 1 (Early Eluter)	Enantiomer 2 (Late Eluter)
Retention Time ( )	Two peaks (e.g., 8.5 min & 11.2 min)	Single peak (e.g., 8.5 min)	Single peak (e.g., 11.2 min)
e.e. (Enantiomeric Excess)	0%	> 99.5%	> 99.5%
Specific Rotation		Positive (+)	Negative (-)

Note: The sign of rotation (+/-) must be empirically determined or correlated via X-ray, as it depends on the specific solvent and concentration.

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Module 3: Absolute Configuration (X-Ray Crystallography)

To assign "R" or "S" definitively, X-ray diffraction is required. Since the acid itself may be an oil or amorphous solid, derivatization is often necessary.

Derivatization Protocol for Crystallization

If the free acid does not crystallize:

- React the acid with (R)-(+)-1-phenylethylamine.
- This forms diastereomeric salts.[1]
- Recrystallize from Ethanol/Water.
- The salt with the higher lattice energy will crystallize out, allowing Single Crystal X-Ray Diffraction (SC-XRD).

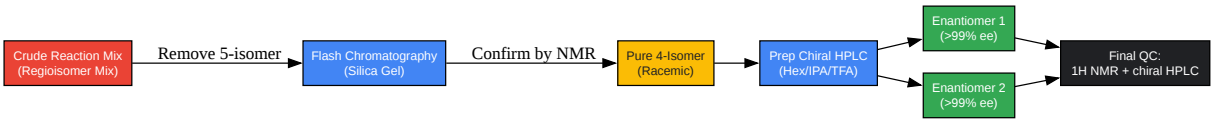
Anomalous Dispersion: Using a Copper source (

) is preferred over Molybdenum (

) for light atom structures (C, H, O) to determine absolute configuration without heavy atoms, though adding a heavy atom salt (e.g., bromobenzylamine) makes this significantly easier.

Synthesis & Purification Workflow

The following Graphviz diagram outlines the purification stream from crude reaction mixture to characterized isomer.



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Caption: Figure 2. Purification workflow illustrating the sequential removal of regioisomers followed by stereochemical resolution.

References

- Pal, I., et al. (2015). "Chiral discrimination of secondary alcohols and carboxylic acids by NMR spectroscopy."[2] Magnetic Resonance in Chemistry.
- Larsen, R. D., et al. (1994). "Efficient Synthesis of Indan-2-carboxylic Acid Derivatives." Journal of Organic Chemistry. (Provides foundational synthesis logic for substituted indanes).
- Daicel Corporation. "Chiral Selector Screening Guide for Carboxylic Acids." Chiral Technologies Instruction Manual.
- Stothers, J. B. (1972). "Carbon-13 NMR Spectroscopy." Academic Press.

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Sources

- 1. Chiral resolution - Wikipedia [en.wikipedia.org]
- 2. Chiral discrimination of secondary alcohols and carboxylic acids by NMR spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
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